

Personal protective equipment for handling 3-Amino-5-chlorophenol

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Compound of Interest

Compound Name: 3-Amino-5-chlorophenol

Cat. No.: B1287482

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Essential Safety and Handling Guide for 3-Amino-5-chlorophenol

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **3-Amino-5-chlorophenol** (CAS Number: 883195-40-2), including detailed operational and disposal plans.

Chemical Identifier and Properties

Property	Value
CAS Number	883195-40-2
Molecular Formula	C ₆ H ₆ ClNO
Physical Form	Solid
Storage Conditions	Keep in a dark place, under an inert atmosphere, at 2-8°C ^[1]

Hazard Identification and Precautionary Measures

3-Amino-5-chlorophenol is classified as a hazardous substance. It is crucial to understand and mitigate the risks associated with its handling.

Hazard Statements:

- H301+H311+H331: Toxic if swallowed, in contact with skin, or if inhaled.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P361: Take off immediately all contaminated clothing.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Operational Plan: Step-by-Step Guidance for Safe Handling

A systematic approach is essential to minimize exposure and ensure safety during the handling of **3-Amino-5-chlorophenol**.

1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **3-Amino-5-chlorophenol** in a well-ventilated area, preferably within a chemical fume hood.
- Eye and Face Protection: Wear chemical safety goggles and a face shield to protect against splashes and dust.
- Skin Protection:
 - Wear a chemically resistant lab coat.
 - Use disposable, chemically resistant gloves. While specific glove breakthrough time data for **3-Amino-5-chlorophenol** is not readily available, nitrile or neoprene gloves are generally recommended for handling aromatic amines and phenolic compounds. Ensure to inspect gloves for any signs of degradation or perforation before use and change them frequently.
- Respiratory Protection:
 - For operations that may generate dust or aerosols, a NIOSH-approved respirator with an organic vapor/acid gas cartridge is recommended.
 - Ensure proper fit and functionality of the respirator before each use.

2. Handling and Storage Procedures

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the container in a cool, dry, dark, and well-ventilated area designated for toxic chemicals. The storage temperature should be maintained between 2-8°C.^[1] Keep the container tightly sealed and under an inert atmosphere.
- Weighing and Dispensing: Conduct all weighing and dispensing operations within a chemical fume hood. Use appropriate tools to avoid generating dust.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

3. First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately remove contaminated clothing and shoes. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan: Managing 3-Amino-5-chlorophenol Waste

Proper disposal of **3-Amino-5-chlorophenol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection

- **Solid Waste:** Collect all solid waste, including contaminated gloves, paper towels, and weighing papers, in a designated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Collect any solutions containing **3-Amino-5-chlorophenol** in a separate, labeled hazardous waste container for halogenated organic compounds.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The empty, rinsed container should then be disposed of according to institutional guidelines.

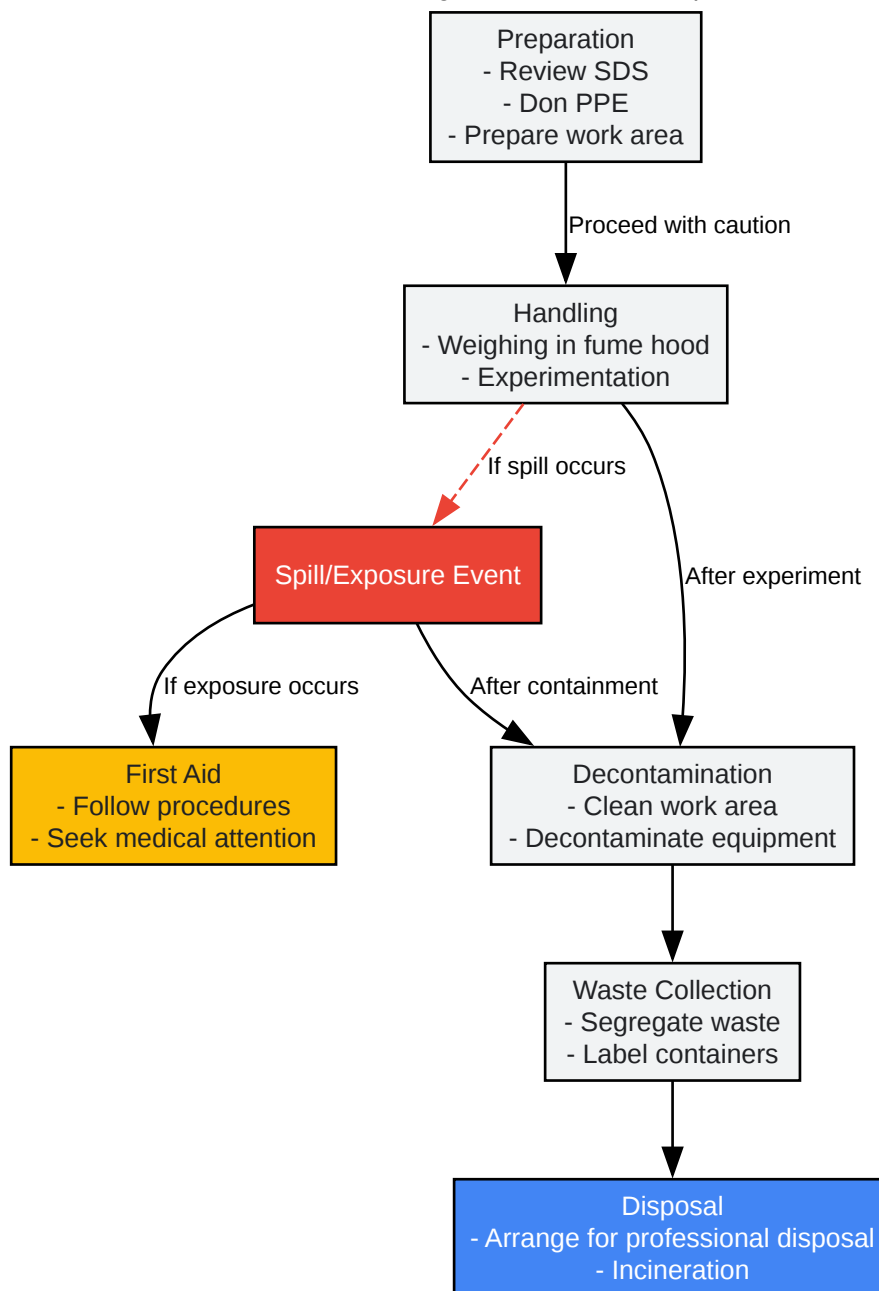
2. Disposal Method

- **Incineration:** As a halogenated organic compound, the preferred method of disposal is high-temperature incineration at a licensed hazardous waste facility.^[2] This process ensures the complete destruction of the compound.

- Professional Disposal Service: All waste containing **3-Amino-5-chlorophenol** must be disposed of through a licensed and approved hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or in regular trash.

Experimental Workflow for Safe Handling of **3-Amino-5-chlorophenol**

Workflow for Safe Handling of 3-Amino-5-chlorophenol



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Caption: A flowchart outlining the key steps for the safe handling and disposal of **3-Amino-5-chlorophenol**.

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References

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- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
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